

Application Notes and Protocols for Wear Testing of Duralloy® Metallic Chromium Coating

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Compound of Interest

Compound Name: **Duralloy**

Cat. No.: **B046103**

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Introduction

The term "**Duralloy**" encompasses a range of materials, including engineering plastics, heat-treated alloy steels, PVC thermoplastic powder coatings, and metallic chromium coatings.[1][2][3][4] Each of these materials requires a tailored approach to wear testing based on its unique properties and intended applications. This document provides a detailed standard operating procedure (SOP) for the wear testing of **Duralloy®**, a hard, crack-free, metallic chromium layer.[4]

The selection of an appropriate wear testing protocol is critical for evaluating the performance and durability of **Duralloy®** coatings, which are designed to provide protection against friction, vibration corrosion, and wear.[4] This SOP is primarily based on the widely recognized ASTM G99 standard for pin-on-disk wear testing, a method suitable for evaluating the wear of hard coatings.[5][6]

Material Properties of **Duralloy®**

A summary of the key properties of **Duralloy®** is presented in Table 1. This information is essential for defining the parameters of the wear test.

Property	Value	Reference
Layer Thickness	1.5–20 μm	[4]
Hardness	800–1,300 HV	[4]
Structure	Uniform nodular	[4]
Tribological Characteristics	Excellent	[4]
Fretting Corrosion Resistance	Excellent	[4]
Vibration Corrosion Resistance	Good	[4]

Table 1: Key Properties of **Duralloy®** Metallic Chromium Coating

Standard Operating Procedure: Pin-on-Disk Wear Testing of Duralloy® Coating (Modified ASTM G99)

This protocol outlines the procedure for determining the sliding wear characteristics of **Duralloy®** coated specimens using a pin-on-disk tribometer.

1.0 Objective

To quantify the wear rate and coefficient of friction of **Duralloy®** coating when subjected to controlled sliding contact against a counterface material.

2.0 Scope

This procedure applies to all **Duralloy®** coated flat disk specimens tested on a pin-on-disk apparatus.

3.0 Equipment and Materials

- Pin-on-Disk Tribometer
- **Duralloy®** coated disk specimen
- Counterface pin specimen (e.g., 52100 steel ball, 6 mm diameter)[5]

- Microbalance (accuracy ± 0.01 mg)
- Optical Profilometer or Stylus Profilometer
- Scanning Electron Microscope (SEM)
- Ultrasonic cleaner
- Isopropanol
- Lint-free wipes

4.0 Experimental Protocol

A detailed workflow for the wear testing procedure is illustrated in the diagram below.

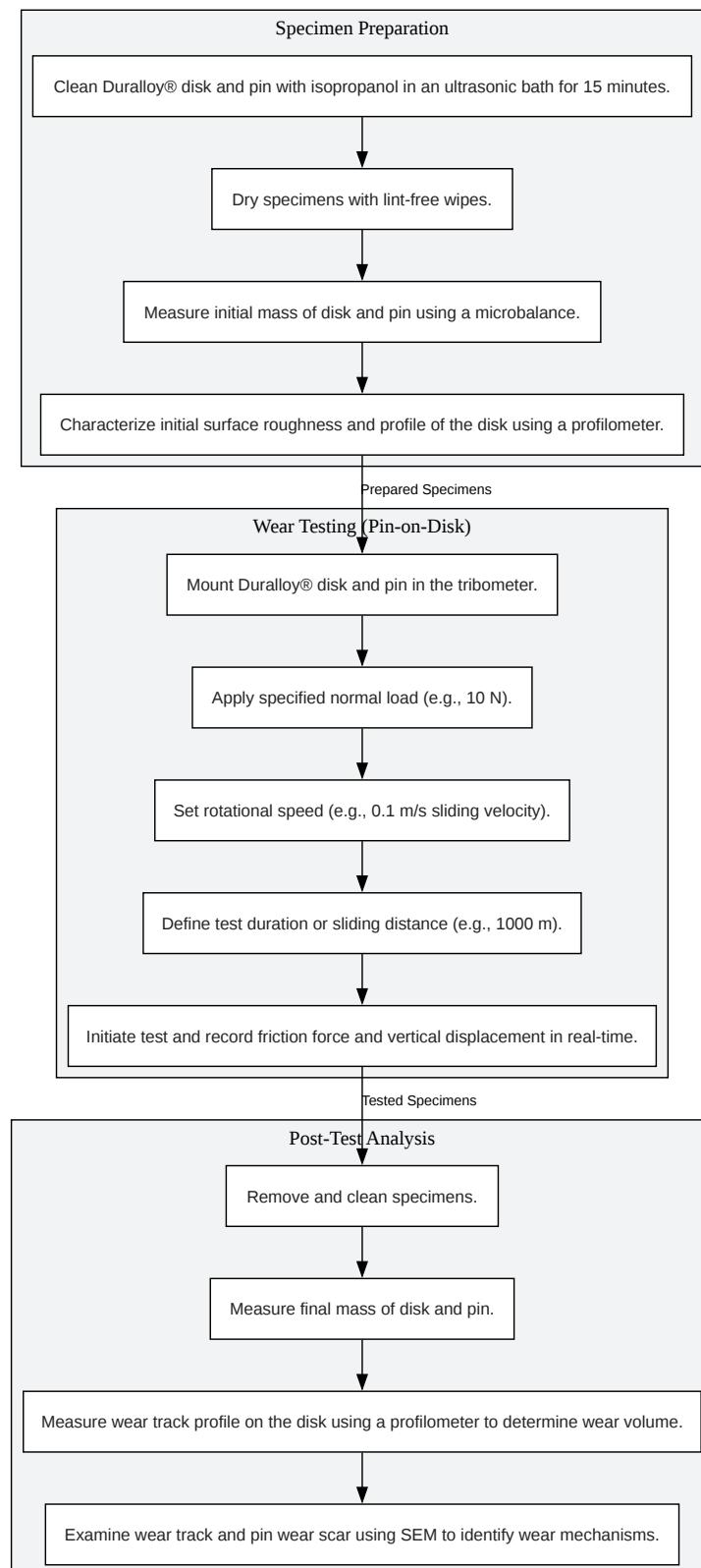
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Figure 1: Experimental workflow for pin-on-disk wear testing of **Duralloy®**.

4.1 Specimen Preparation

- Thoroughly clean the **Duralloy®** coated disk and the counterface pin with isopropanol in an ultrasonic bath for 15 minutes to remove any surface contaminants.
- Dry the specimens using lint-free wipes.
- Measure the initial mass of both the disk and the pin to an accuracy of ± 0.01 mg using a microbalance. Record these values.
- Characterize the initial surface roughness and topography of the **Duralloy®** coated disk using an optical or stylus profilometer.

4.2 Wear Test Execution

- Securely mount the **Duralloy®** disk onto the rotating stage of the pin-on-disk tribometer.
- Fix the counterface pin in the stationary holder, ensuring it is perpendicular to the disk surface.
- Apply the predetermined normal load to the pin. A typical load for testing hard coatings is 10 N.^[5]
- Set the rotational speed of the disk to achieve the desired sliding velocity (e.g., 0.1 m/s).^[5]
- Define the total sliding distance for the test (e.g., 1000 m).^[5]
- Start the test and continuously monitor and record the frictional force and vertical displacement data.

4.3 Post-Test Analysis

- After the test is complete, carefully remove the disk and pin from the tribometer.
- Clean the specimens to remove any wear debris, following the same procedure as in step 4.1.1.
- Measure the final mass of the dried disk and pin and record the values.

- Measure the profile of the wear track on the disk using a profilometer. This data will be used to calculate the wear volume.
- Examine the wear track on the disk and the wear scar on the pin using a Scanning Electron Microscope (SEM) to identify the dominant wear mechanisms (e.g., abrasive, adhesive).

5.0 Data Presentation and Calculations

The quantitative data obtained from the wear test should be summarized for clear comparison.

5.1 Coefficient of Friction

The coefficient of friction (μ) is calculated in real-time by the tribometer software using the following formula:

$$\mu = F_f / F_n$$

Where:

- F_f is the measured frictional force.
- F_n is the applied normal force.

The average coefficient of friction over the duration of the test should be reported.

5.2 Wear Rate

The wear rate can be determined by mass loss or volume loss.

5.2.1 Mass Loss

Mass loss (Δm) is calculated as:

$$\Delta m = m_i - m_f$$

Where:

- m_i is the initial mass.

- m_f is the final mass.

5.2.2 Volume Loss

Volume loss (V) is calculated from the profilometry data of the wear track:

$$V = A * C$$

Where:

- A is the cross-sectional area of the wear track.
- C is the circumference of the wear track.

The specific wear rate (k) is then calculated as:

$$k = V / (F_n * d)$$

Where:

- V is the total wear volume (mm^3).
- F_n is the normal load (N).
- d is the total sliding distance (m).

5.3 Data Summary Tables

The results should be presented in a clear and concise format as shown in Tables 2 and 3.

Test Parameter	Value
Normal Load (N)	10
Sliding Velocity (m/s)	0.1
Sliding Distance (m)	1000
Counterface Material	52100 Steel
Environment	Ambient Air, 23°C, 45% RH

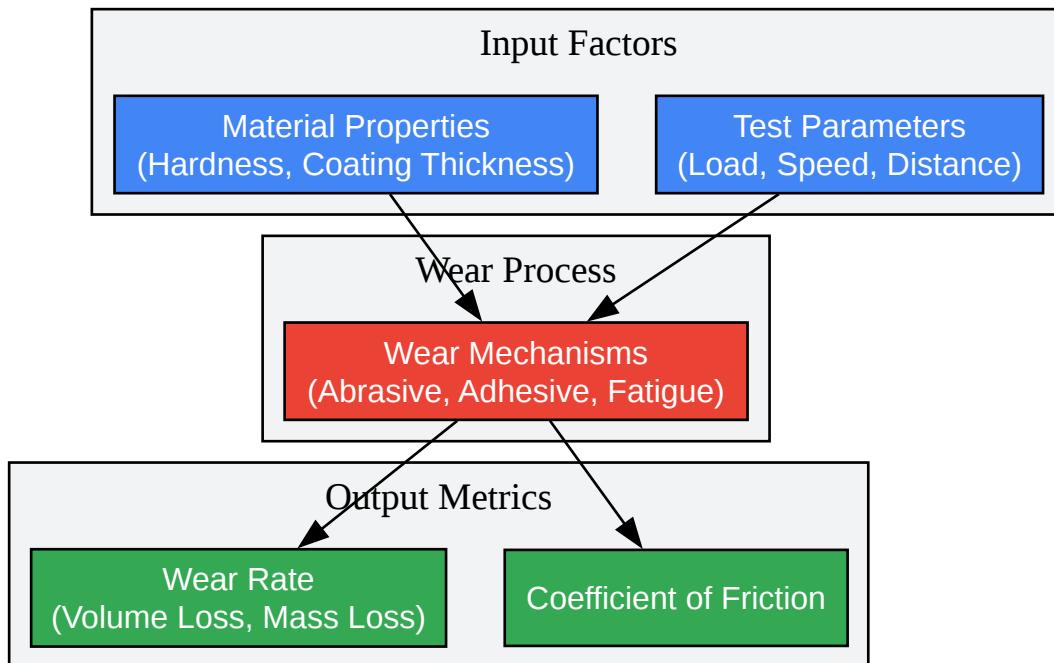
Table 2: Wear Test Parameters

Specimen	Avg. Coefficient of Friction (μ)	Mass Loss (mg)	Wear Volume (mm ³)	Specific Wear Rate (k) (mm ³ /Nm)
Duralloy® Disk				
Counterface Pin	N/A			

Table 3: Summary of Wear Test Results

Logical Relationships in Wear Analysis

The interpretation of wear testing results involves understanding the relationship between material properties, test parameters, and the resulting wear mechanisms.



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Figure 2: Relationship between input factors and output metrics in wear testing.

6.0 Interpretation of Results

The wear resistance of the **Duralloy®** coating is inversely proportional to the specific wear rate; a lower value indicates higher wear resistance. The coefficient of friction provides insight into the frictional behavior of the coating against the chosen counterpart material. SEM analysis of the wear tracks will reveal the dominant wear mechanisms, which can be correlated with the material properties and test parameters. For instance, straight grooves may indicate two-body abrasion, while pits and delamination could suggest surface fatigue.

7.0 Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling specimens and operating machinery.
- Ensure the tribometer's safety shields are in place during operation.
- Handle cleaning solvents in a well-ventilated area.

This SOP provides a comprehensive framework for the wear testing of **Duralloy®** metallic chromium coatings. Adherence to this protocol will ensure the generation of reliable and reproducible data for the evaluation of coating performance.

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